

# In-depth Technical Guide on CDK2-IN-15: A Note on Data Availability

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: CDK2-IN-15

Cat. No.: B15589271

[Get Quote](#)

Researchers, scientists, and drug development professionals should be aware that detailed public information regarding the synthesis, comprehensive biological activity, and specific experimental protocols for the compound **CDK2-IN-15** (CAS 1219915-83-9) is not readily available in peer-reviewed literature or patent databases.

While the compound, chemically identified as N-(4-((4-amino-5-benzoyl-1,3-thiazol-2-yl)amino)phenyl)methanesulfonamide, is listed by some commercial suppliers as a Cyclin-Dependent Kinase 2 (CDK2) inhibitor with a reported IC<sub>50</sub> of 2.9 μM, a thorough search of scientific databases and patent libraries did not yield the primary research article or patent describing its discovery and detailed characterization.

This lack of publicly accessible source data prevents the creation of a comprehensive technical guide as requested. Specifically, the following critical information is unavailable:

- Detailed Synthesis Protocol: The precise chemical steps, reagents, and conditions required to synthesize **CDK2-IN-15** are not documented in the public domain.
- Comprehensive Biological Data: Beyond a single reported IC<sub>50</sub> value, there is no publicly available data on its selectivity profile against other kinases, its mechanism of action, or its effects in various cell-based assays (e.g., cell proliferation, apoptosis).

- **In Vivo Studies:** Information regarding the pharmacokinetics (absorption, distribution, metabolism, and excretion) and pharmacodynamics of **CDK2-IN-15** in animal models is not available.
- **Specific Experimental Protocols:** The detailed methodologies used to determine the reported IC50 value and any other biological characterizations have not been published.

Without this foundational information, it is not possible to construct the requested in-depth technical guide, including structured data tables, detailed experimental protocols, and visualizations of its specific biological impact.

## General Information on CDK2 and its Signaling Pathway

While specific data on **CDK2-IN-15** is lacking, the target, Cyclin-Dependent Kinase 2 (CDK2), is a well-studied protein kinase crucial for cell cycle regulation.

Function of CDK2 in the Cell Cycle:

CDK2 is a serine/threonine kinase that plays a pivotal role in the G1/S transition and S phase progression of the cell cycle. Its activity is tightly regulated by the binding of regulatory proteins called cyclins, specifically cyclin E and cyclin A.

- **G1/S Transition:** The CDK2/cyclin E complex phosphorylates several key substrates, most notably the Retinoblastoma protein (Rb). Phosphorylation of Rb leads to the release of the E2F transcription factor, which in turn activates the transcription of genes required for DNA replication, thereby committing the cell to enter the S phase.
- **S Phase Progression:** During the S phase, CDK2 associates with cyclin A. The CDK2/cyclin A complex is essential for the initiation and elongation of DNA replication and also plays a role in the DNA damage response.

Regulation of CDK2 Activity:

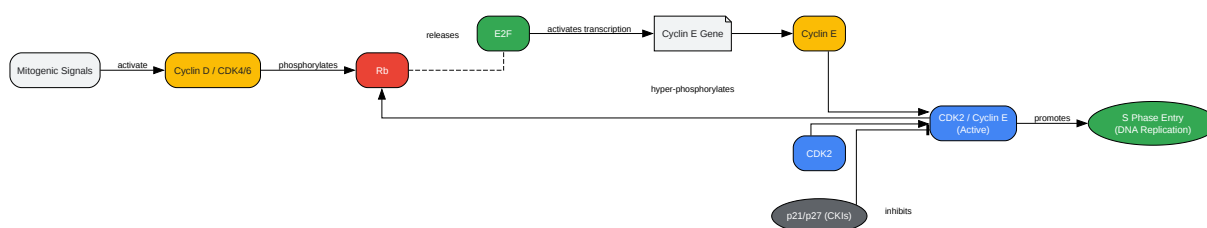
CDK2 activity is regulated by multiple mechanisms:

- **Cyclin Binding:** Association with cyclin E or cyclin A is a prerequisite for CDK2 activation.

- Phosphorylation: Activating phosphorylation on Threonine 160 by CDK-activating kinase (CAK) is required for full enzymatic activity. Conversely, inhibitory phosphorylation on Threonine 14 and Tyrosine 15 by Wee1 and Myt1 kinases inactivates the CDK2 complex.
- CDK Inhibitors (CKIs): Proteins from the INK4 and Cip/Kip families can bind to and inhibit the activity of CDK/cyclin complexes.

## Visualizing the General CDK2 Signaling Pathway

The following diagram illustrates the central role of CDK2 in the G1/S phase transition.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [In-depth Technical Guide on CDK2-IN-15: A Note on Data Availability]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15589271/docs#in-depth-technical-guide-on-cdk2-in-15-a-note-on-data-availability\]](https://www.benchchem.com/product/b15589271/docs#in-depth-technical-guide-on-cdk2-in-15-a-note-on-data-availability)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)